

Trimesitylphosphine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimesitylphosphine*

Cat. No.: *B1301856*

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Trimesitylphosphine: Physicochemical Properties

An In-depth Technical Guide for Researchers and Drug Development Professionals

This guide provides essential physicochemical data for **trimesitylphosphine**, a bulky organophosphorus compound frequently utilized as a ligand in catalysis and organic synthesis. Its unique steric and electronic properties make it a valuable tool in modern chemistry.

Trimesitylphosphine, also known as tris(2,4,6-trimethylphenyl)phosphine, is a white, crystalline solid at room temperature.^{[1][2]} It is characterized by its three bulky mesityl groups attached to a central phosphorus atom. This steric hindrance is a key feature, influencing its coordination chemistry and reactivity.

Below is a summary of the key molecular and physical properties of **trimesitylphosphine**.

Property	Value	Source
Molecular Formula	C27H33P	[1][2][3][4][5]
Molecular Weight	388.52 g/mol	[1][2][3]
Alternate Molecular Weight	388.5 g/mol	[4]
Alternate Molecular Weight	388.53 g/mol	[5]
Appearance	White powder or crystals	[1]
Melting Point	185-188 °C	[1][2][3]
Solubility	Insoluble in water	[2][3]

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References

- 1. Tris(2,4,6-trimethylphenyl)phosphine | Trimesitylphosphine | C27H33P - Ereztech [ereztech.com]
- 2. chemwhat.com [chemwhat.com]
- 3. Trimesitylphosphine [chembk.com]
- 4. Trimesitylphosphine | C27H33P | CID 2733417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. tris(mesityl)phosphine [stenutz.eu]
- To cite this document: BenchChem. [Trimesitylphosphine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301856#trimesitylphosphine-molecular-weight-and-formula]

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